

Tert-butylthiourea molecular weight and formula

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Compound of Interest

Compound Name: *Tert-butylthiourea*

Cat. No.: *B1269156*

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Technical Overview of Tert-butylthiourea

This document provides a concise summary of the core physicochemical properties of **tert-butylthiourea**, a compound of interest in various research and development applications. The data presented is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical Data

The fundamental molecular properties of **tert-butylthiourea** are summarized in the table below. This data is essential for a range of experimental and theoretical applications, from reaction stoichiometry to molecular modeling.

Property	Value	References
Molecular Formula	C ₅ H ₁₂ N ₂ S	[1] [2] [3]
Molecular Weight	132.23 g/mol	[1] [2] [3]

Experimental Protocols & Methodologies

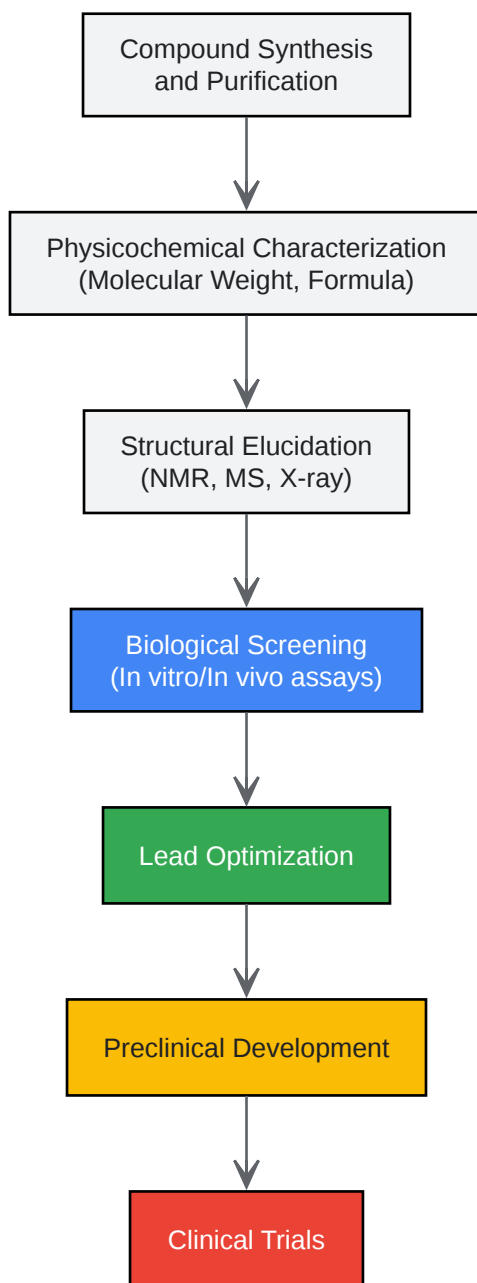
A comprehensive understanding of a compound's properties is derived from a variety of experimental procedures. While this document focuses on the fundamental molecular characteristics, detailed experimental protocols for techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and X-ray crystallography would be

necessary to fully characterize **tert-butylthiourea**. These analyses would provide in-depth information regarding its structural confirmation, purity, and crystalline form.

As an AI, I do not have access to specific, unpublished experimental protocols. The methodologies for the above-mentioned characterization techniques are well-established and can be found in standard organic chemistry laboratory manuals and scientific literature.

Logical Relationships and Workflows

To facilitate a deeper understanding of the relationships between the physical properties and potential applications of **tert-butylthiourea**, a logical diagram can be constructed. The following diagram illustrates a conceptual workflow for the characterization and application of a given chemical compound.



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Conceptual workflow for chemical compound development.

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References

- 1. N-(tert-butyl)thiourea AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. chemscene.com [chemscene.com]
- 3. chembk.com [chembk.com]
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